

Avotaciclib Hydrochloride: Key Profile Data

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

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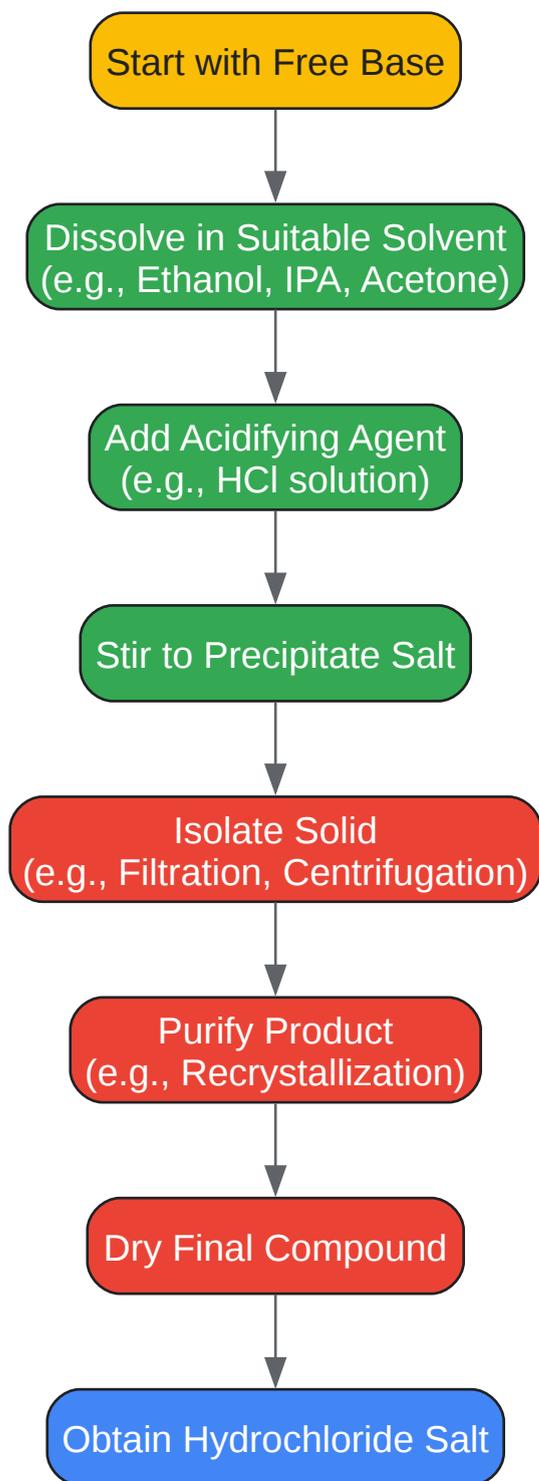
The table below consolidates available data on **Avotaciclib** hydrochloride and its related form, **Avotaciclib** trihydrochloride.

Property	Avotaciclib Hydrochloride [1] [2]	Avotaciclib Trihydrochloride [3]
CAS Number	Information missing	1983984-01-5
Molecular Formula	C13H12ClN7O	C13H14Cl3N7O
Molecular Weight	317.73 g/mol	390.66 g/mol
Appearance	Information missing	Light yellow to yellow solid powder
Related CAS (Free Base)	1983983-41-0 (Avotaciclib)	1983983-41-0 (Avotaciclib)
Primary Biological Target	CDK1 inhibitor	CDK1 inhibitor
Therapeutic Potential	Pancreatic cancer, other malignancies with abnormal CDK1 expression	Pancreatic cancer
Solubility (DMSO)	Information missing	5 mg/mL (12.80 mM)

Suggested Strategies for Finding Protocols

Since the specific preparation details are not publicly available, you may need to use the information above as a starting point for deeper investigation. Here are some suggestions:

- **Consult Specialized Scientific Databases:** Detailed experimental procedures for salt preparation are most likely found in patent documents or primary scientific literature. Search platforms like **Google Patents**, **SciFinder**, or **Reaxys** using the CAS numbers (1983984-01-5 for the trihydrochloride, 1983983-41-0 for the free base) could yield the synthetic routes and salt formation protocols.
- **Leverage the Available Data:** The information provided, such as the molecular formulas and the identity of the free base, is critical for constructing an effective search strategy in these specialized databases.
- **Review General Salt Formation Techniques:** While not specific to **Avotaciclub**, the general method for preparing a hydrochloride salt of an organic compound involves reacting the free base with hydrochloric acid. The workflow below illustrates the high-level steps for such a process.



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References

1. | CDK | TargetMol Avotaciclib hydrochloride [targetmol.com]
2. (BEY1107 Avotaciclib) | Invivochem hydrochloride hydrochloride [invivochem.com]
3. trihydrochloride (BEY1107 trihydrochloride)... Avotaciclib [peptidedb.com]

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